

Application Notes and Protocols for the Photolysis of 9-Diazo-9H-xanthene

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Compound of Interest

Compound Name: 9-Diazo-9H-xanthene

Cat. No.: B15472429

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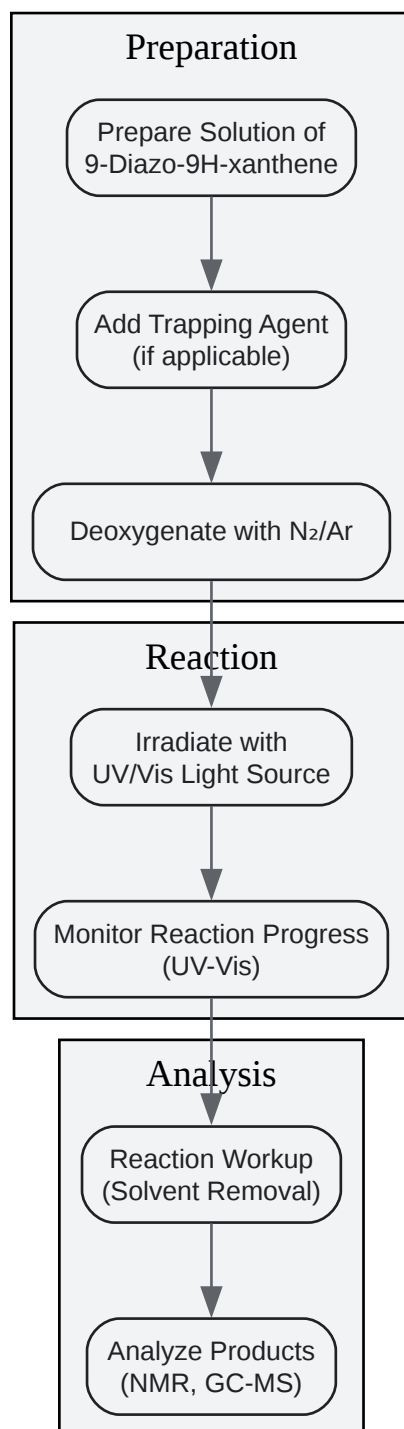
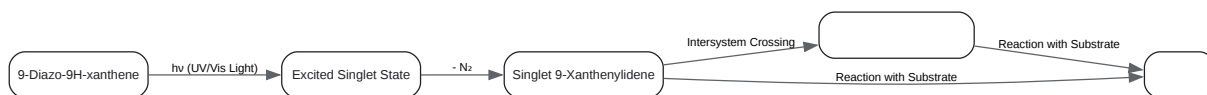
For Researchers, Scientists, and Drug Development Professionals

Introduction

The photolysis of **9-Diazo-9H-xanthene** is a chemical reaction of significant interest, primarily as a method for the clean and efficient generation of the corresponding carbene, 9-xanthenylidene. This reactive intermediate can subsequently undergo a variety of chemical transformations, making it a valuable tool in organic synthesis. The reaction proceeds via the photo-induced extrusion of molecular nitrogen from the diazo compound. This application note provides a detailed overview of the experimental setup, protocols, and data related to the photolysis of **9-Diazo-9H-xanthene**.

Reaction Mechanism and Signaling Pathway

The photolysis of **9-Diazo-9H-xanthene** is initiated by the absorption of a photon, leading to an excited singlet state of the diazo molecule. This excited state rapidly undergoes nitrogen elimination to form the highly reactive singlet 9-xanthenylidene carbene. The singlet carbene can then react with a suitable trapping agent or undergo intersystem crossing to the more stable triplet state.



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